

# Lithium Oleate: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: *Lithium oleate*

Cat. No.: *B13797909*

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Introduction: **Lithium oleate** (CAS No. 7384-22-7) is the lithium salt of oleic acid, a monounsaturated omega-9 fatty acid.<sup>[1][2]</sup> It is classified as a lithium soap, a metal salt of a fatty acid. This compound is of significant interest in various industrial applications, particularly in the formulation of lubricating greases where it acts as a thickener, providing excellent thermal stability and water resistance. For professionals in drug development, while **lithium oleate** itself is not a primary active pharmaceutical ingredient, the pharmacology of the lithium ion is of profound importance in psychiatry. This guide provides a comprehensive overview of the chemical properties, experimental protocols, and potential areas of research relevance for **lithium oleate**.

## Core Chemical and Physical Properties

The fundamental properties of **lithium oleate** are crucial for its application and handling. These characteristics determine its behavior in various chemical environments.

Property	Value	Reference
CAS Number	7384-22-7	<a href="#">[1]</a>
Molecular Formula	C <sub>18</sub> H <sub>33</sub> LiO <sub>2</sub>	<a href="#">[1]</a>
Molecular Weight	288.4 g/mol	<a href="#">[3]</a> <a href="#">[4]</a>
IUPAC Name	lithium;(9Z)-octadec-9-enoate	<a href="#">[2]</a>
Boiling Point	360°C at 760 mmHg	<a href="#">[3]</a>
Flash Point	270.1°C	<a href="#">[3]</a>
EC Number	230-960-8	<a href="#">[3]</a>
Solubility	Generally soluble in non-polar organic solvents.	<a href="#">[5]</a>

## Experimental Protocols

Detailed methodologies are essential for the synthesis and analysis of **lithium oleate** in a research setting. The following sections provide standardized protocols.

### Synthesis of Lithium Oleate via Neutralization

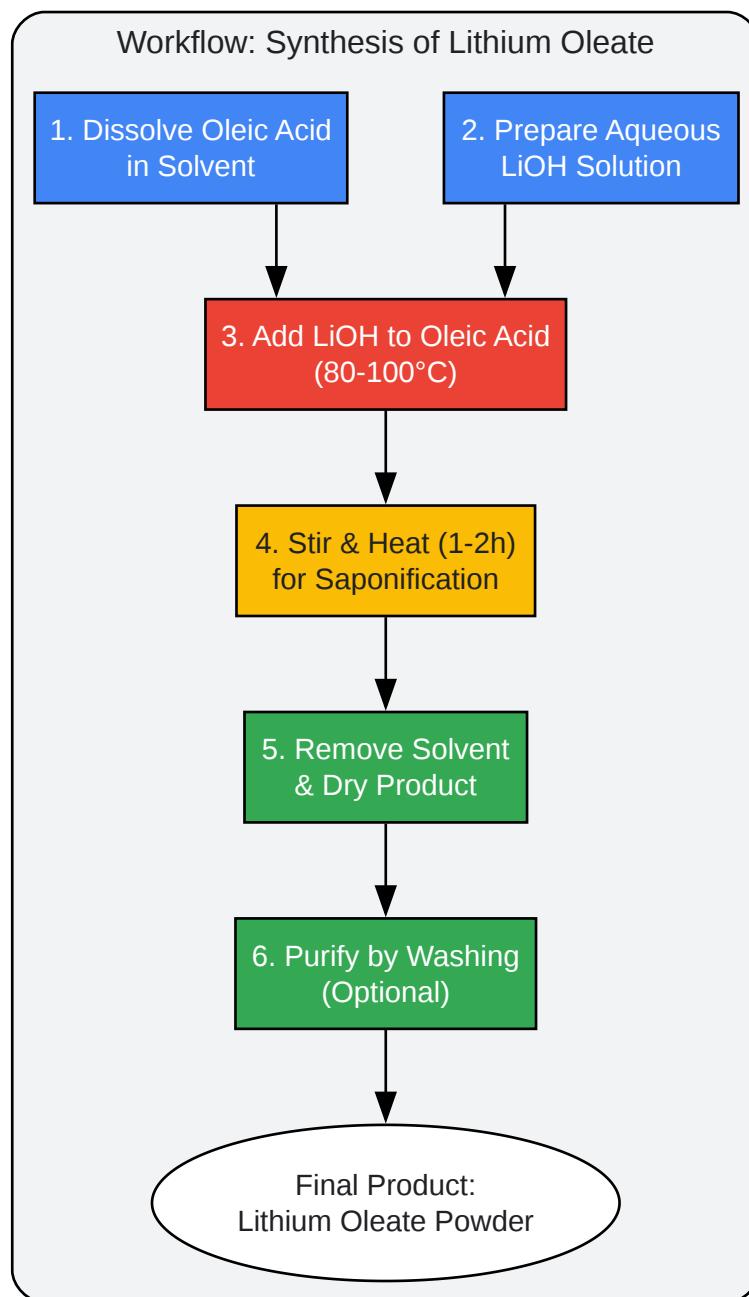
**Lithium oleate** is typically synthesized through a direct neutralization (saponification) reaction between oleic acid and a lithium source, most commonly lithium hydroxide. This process is analogous to the preparation of other lithium soaps used in grease manufacturing.[\[6\]](#)

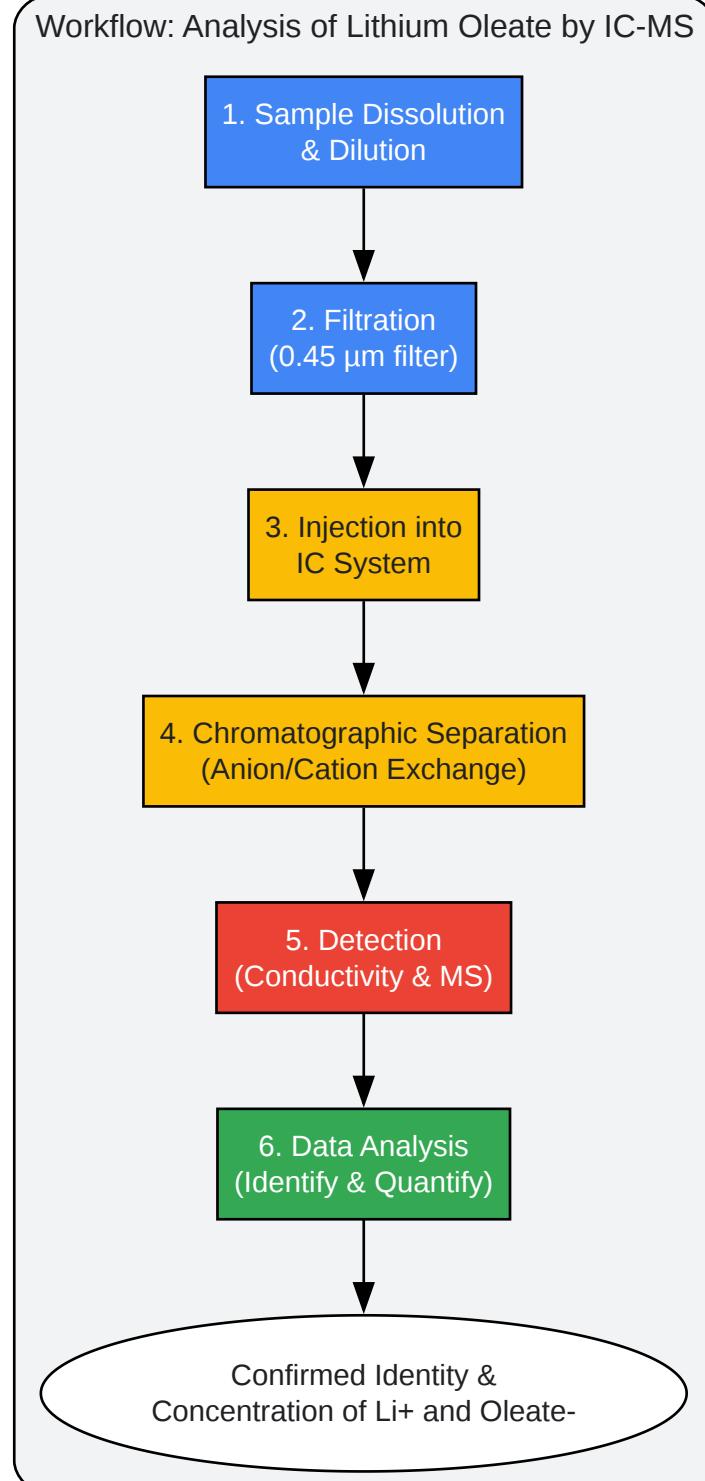
Methodology:

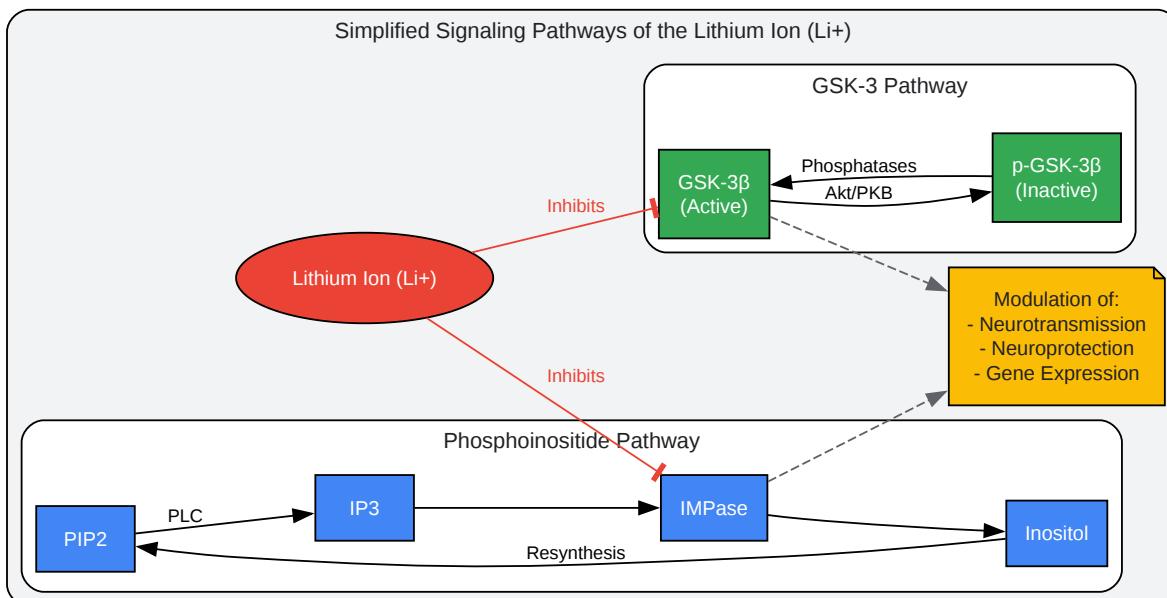
- Reactant Preparation: A calculated molar equivalent of high-purity oleic acid is dissolved in a suitable solvent, such as ethanol or a water-ethanol mixture, within a jacketed glass reactor equipped with an overhead stirrer and a reflux condenser.
- Lithium Hydroxide Solution: A stoichiometric amount of lithium hydroxide monohydrate (LiOH·H<sub>2</sub>O) is dissolved in deionized water.
- Reaction: The lithium hydroxide solution is added dropwise to the oleic acid solution at a controlled temperature, typically between 80°C and 100°C, with constant, moderate

agitation.[6]

- Saponification: The mixture is heated and stirred for approximately 1-2 hours to ensure the saponification reaction goes to completion.[6] The pH of the mixture can be monitored to track the progress of the neutralization.
- Solvent Removal & Isolation: The solvent (ethanol and water) is removed via distillation. The resulting solid paste is then transferred to a vacuum oven and dried to yield the final **lithium oleate** product.
- Purification: The crude **lithium oleate** can be further purified by washing with a non-polar solvent like hexane to remove any unreacted oleic acid, followed by re-drying.







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## References

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